

# Boc-N-Me-D-Glu-OH CAS number and supplier

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## Compound of Interest

Compound Name: *Boc-N-Me-D-Glu-OH*

Cat. No.: *B15249762*

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## Technical Guide: Boc-N-Me-D-Glu-OH

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of N-tert-Butoxycarbonyl-N-methyl-D-glutamic acid (**Boc-N-Me-D-Glu-OH**), a key building block in peptide synthesis and drug discovery.

## Chemical Identity and Properties

CAS Number: 2044709-99-9[1][2][3][4][5]

Synonyms:

- (R)-2-((tert-Butoxycarbonyl)(methyl)amino)pentanedioic acid
- Boc-N-methyl-D-glutamic acid

Molecular Formula:  $C_{11}H_{19}NO_6$

Molecular Weight: 261.27 g/mol

While specific, experimentally determined data for **Boc-N-Me-D-Glu-OH** is not readily available in public literature, predicted values for some of its physicochemical properties are listed by chemical suppliers. It is important to note that these are computational estimations and should be confirmed by experimental analysis.

## Predicted Physicochemical Properties:

Property	Value	Source
Boiling Point	406.9 ± 38.0 °C	ChemicalBook
Density	1.241 ± 0.06 g/cm <sup>3</sup>	ChemicalBook
pKa	3.84 ± 0.10	ChemicalBook

## Synthesis

A specific, detailed experimental protocol for the synthesis of **Boc-N-Me-D-Glu-OH** is not published in peer-reviewed journals. However, the most probable synthetic route involves the N-methylation of the parent amino acid, Boc-D-glutamic acid. A general and widely used method for the N-methylation of Boc-protected amino acids utilizes a strong base, such as sodium hydride (NaH), and a methylating agent, typically methyl iodide (MeI), in an aprotic solvent like tetrahydrofuran (THF).

## General Experimental Protocol for N-methylation of Boc-Amino Acids:

This protocol is based on established methods for the N-methylation of Boc-protected amino acids and should be adapted and optimized for the specific synthesis of **Boc-N-Me-D-Glu-OH**.

## Materials:

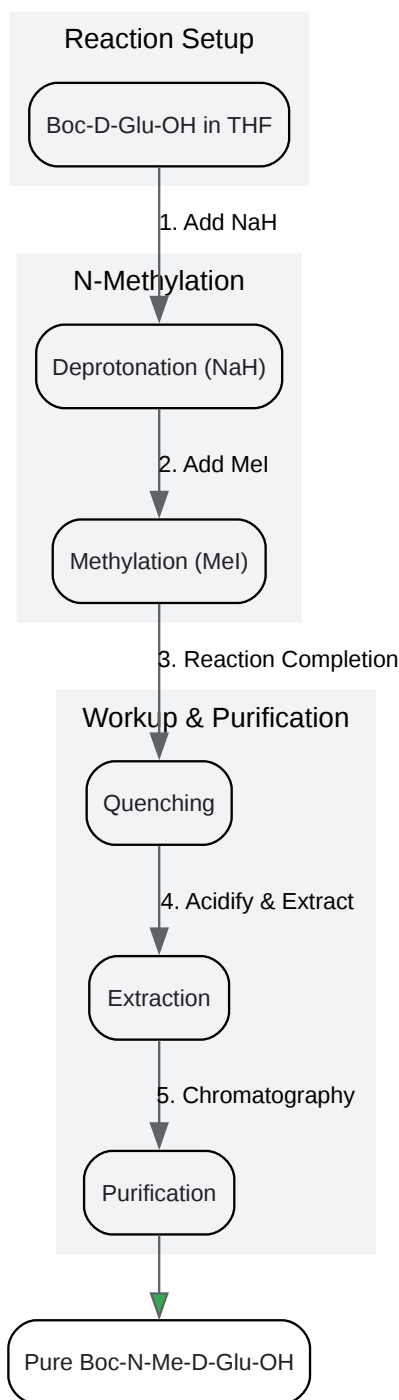
- Boc-D-Glu-OH
- Sodium hydride (NaH), 60% dispersion in mineral oil
- Methyl iodide (MeI)
- Anhydrous Tetrahydrofuran (THF)
- Anhydrous workup and purification solvents (e.g., ethyl acetate, hexane, diethyl ether)
- Aqueous solutions for workup (e.g., saturated ammonium chloride, brine, dilute hydrochloric acid)

## Procedure:

- **Preparation:** A flame-dried, three-neck round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet is charged with a solution of Boc-D-Glu-OH in anhydrous THF under an inert atmosphere of nitrogen.
- **Deprotonation:** The solution is cooled to 0 °C in an ice bath. Sodium hydride is added portion-wise to the stirred solution. The reaction mixture is stirred at 0 °C for a specified time to allow for the deprotonation of both the carboxylic acid and the N-H of the Boc-carbamate, forming a dianion.
- **Methylation:** Methyl iodide is added dropwise to the reaction mixture at 0 °C. The reaction is then allowed to warm to room temperature and stirred for several hours to overnight.
- **Quenching:** The reaction is carefully quenched by the slow addition of a saturated aqueous solution of ammonium chloride or water at 0 °C.
- **Workup:** The aqueous layer is acidified with a dilute solution of hydrochloric acid to a pH of approximately 2-3. The product is then extracted with an organic solvent such as ethyl acetate. The combined organic layers are washed with brine, dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure.
- **Purification:** The crude product is purified by column chromatography on silica gel using an appropriate solvent system (e.g., a gradient of ethyl acetate in hexane) to yield pure **Boc-N-Me-D-Glu-OH**.

## Logical Workflow for Synthesis:

## Synthesis Workflow for Boc-N-Me-D-Glu-OH

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Caption: A generalized workflow for the synthesis of **Boc-N-Me-D-Glu-OH**.

## Suppliers

**Boc-N-Me-D-Glu-OH** with CAS number 2044709-99-9 is available from a number of chemical suppliers specializing in amino acids and peptide synthesis reagents. Researchers should request a Certificate of Analysis (CoA) from the supplier to obtain lot-specific data on purity and other physical properties.

Potential Suppliers:

- [ChemicalBook](#)[1][5]
- [Next Peptide](#)[2]
- [Smolecule](#)
- [ChemPep, Inc.](#)[5]
- [Alabiotech Inc.](#)[5]
- [Meryer \(Shanghai\) Chemical Technology Co., Ltd.](#)[5]

## Biological Significance and Applications

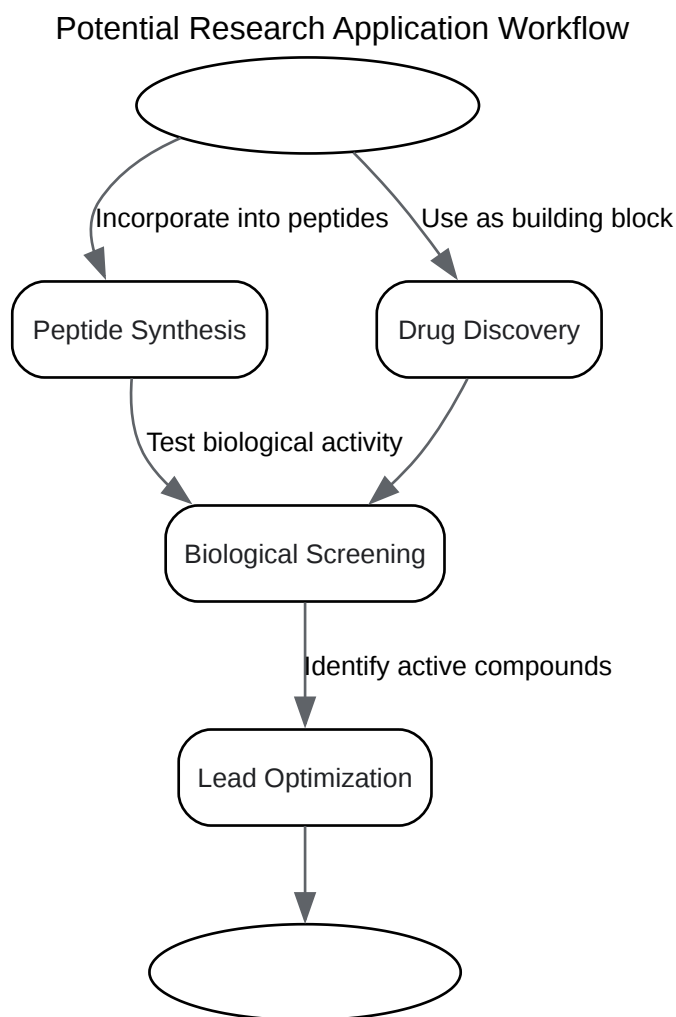
Currently, there is no specific information in the scientific literature detailing the biological activity or the use of **Boc-N-Me-D-Glu-OH** in signaling pathways or other biological studies.

However, as a derivative of D-glutamic acid, it holds potential for use in several areas of research:

- **Peptide Synthesis:** N-methylated amino acids are incorporated into peptides to increase their metabolic stability, improve cell permeability, and modulate their conformation and biological activity. The D-configuration can further enhance resistance to enzymatic degradation.
- **Drug Discovery:** As a constrained analog of glutamic acid, **Boc-N-Me-D-Glu-OH** could be a valuable building block for the synthesis of antagonists or modulators of glutamate receptors, which are key targets in neuroscience research for conditions such as epilepsy, ischemia, and neurodegenerative diseases.

- **Neuroscience Research:** The parent L-glutamic acid is the primary excitatory neurotransmitter in the central nervous system. D-amino acids are also found in the brain and have been implicated in various physiological and pathological processes. The N-methylation of D-glutamic acid could lead to novel probes for studying these systems.

Potential Research Workflow:



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